

Application Notes and Protocols for AKOS B018304

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Compound of Interest

Compound Name: AKOS B018304

Cat. No.: B1586663

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Introduction

AKOS B018304 is an arylalkylidene derivative, identified as a potent inhibitor of the Chikungunya virus and an allosteric inhibitor of Δ FosB DNA binding.^{[1][2]} Its chemical formula is C₁₀H₆N₂O₃S₂, with a molecular weight of approximately 266.30 g/mol.^{[3][4]} This document provides detailed protocols for the preparation of stock solutions of **AKOS B018304** for both in vitro and in vivo research applications. Adherence to these guidelines is crucial for ensuring the stability, and consistent performance of the compound in experimental settings.

Chemical Properties

A summary of the key chemical properties of **AKOS B018304** is provided in the table below.

Property	Value	Reference
CAS Number	6308-22-1	[1][3][4]
Molecular Formula	C10H6N2O3S2	[3][4]
Molecular Weight	266.30 g/mol	[3][4]
Appearance	Off-white to gray solid powder	[3]
Purity	>98%	[5]

Storage and Stability

Proper storage of **AKOS B018304** is critical to maintain its integrity.

Form	Storage Temperature	Shelf Life	Reference
Powder	-20°C	3 years	[1][3]
4°C	2 years	[3]	
In Solvent	-80°C	6 months to 1 year	[1][3]
-20°C	1 month	[1][3]	

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes.[1][3]

Experimental Protocols

I. Preparation of In Vitro Stock Solutions

For most in vitro applications, Dimethyl Sulfoxide (DMSO) is the recommended solvent.[2][3] It is crucial to use fresh, anhydrous DMSO as the compound's solubility can be significantly impacted by moisture.[1][3]

Materials:

- **AKOS B018304** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- (Optional) Sonicator or water bath

Protocol:

- Weighing: Accurately weigh the desired amount of **AKOS B018304** powder.
- Solvent Addition: Add the calculated volume of fresh DMSO to the powder. For example, to prepare a 10 mM stock solution, add 0.3755 mL of DMSO to 1 mg of **AKOS B018304**.[\[3\]](#)
- Dissolution: Vortex the solution thoroughly to facilitate dissolution. If precipitation or phase separation occurs, gentle heating or sonication can be used to aid dissolution.[\[3\]](#)
- Storage: Aliquot the stock solution into single-use sterile tubes and store at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[3\]](#)

Stock Solution Concentration Table (for In Vitro Use in DMSO)

Desired Concentration	Mass of AKOS B018304	Volume of DMSO	Molar Concentration
1 mM	1 mg	3.7552 mL	1 mM
5 mM	1 mg	0.7510 mL	5 mM
10 mM	1 mg	0.3755 mL	10 mM
1 mM	5 mg	18.7758 mL	1 mM
5 mM	5 mg	3.7552 mL	5 mM
10 mM	5 mg	1.8776 mL	10 mM
1 mM	10 mg	37.5516 mL	1 mM
5 mM	10 mg	7.5103 mL	5 mM
10 mM	10 mg	3.7552 mL	10 mM

Data compiled from MedChemExpress.[3]

Solubility Data:

Solvent	Solubility	Reference
DMSO	≥ 77.5 mg/mL (291.03 mM)	[3]
Ethanol	2 mg/mL	[1]
Water	Insoluble	[1]

II. Preparation of In Vivo Formulations

For animal studies, specific formulations are required to ensure bioavailability and minimize toxicity. Below are two established protocols.

Protocol 1: PEG300, Tween-80, and Saline Formulation

Materials:

- **AKOS B018304**

- DMSO
- PEG300
- Tween-80
- Saline

Procedure:

- Prepare a concentrated stock solution of **AKOS B018304** in DMSO (e.g., 25.8 mg/mL).
- In a sterile tube, add the components in the following order, ensuring the solution is mixed thoroughly after each addition:
 - 10% DMSO (from the concentrated stock)
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- This formulation results in a clear solution with a solubility of ≥ 2.58 mg/mL (9.69 mM).[3]

Protocol 2: SBE- β -CD in Saline Formulation

Materials:

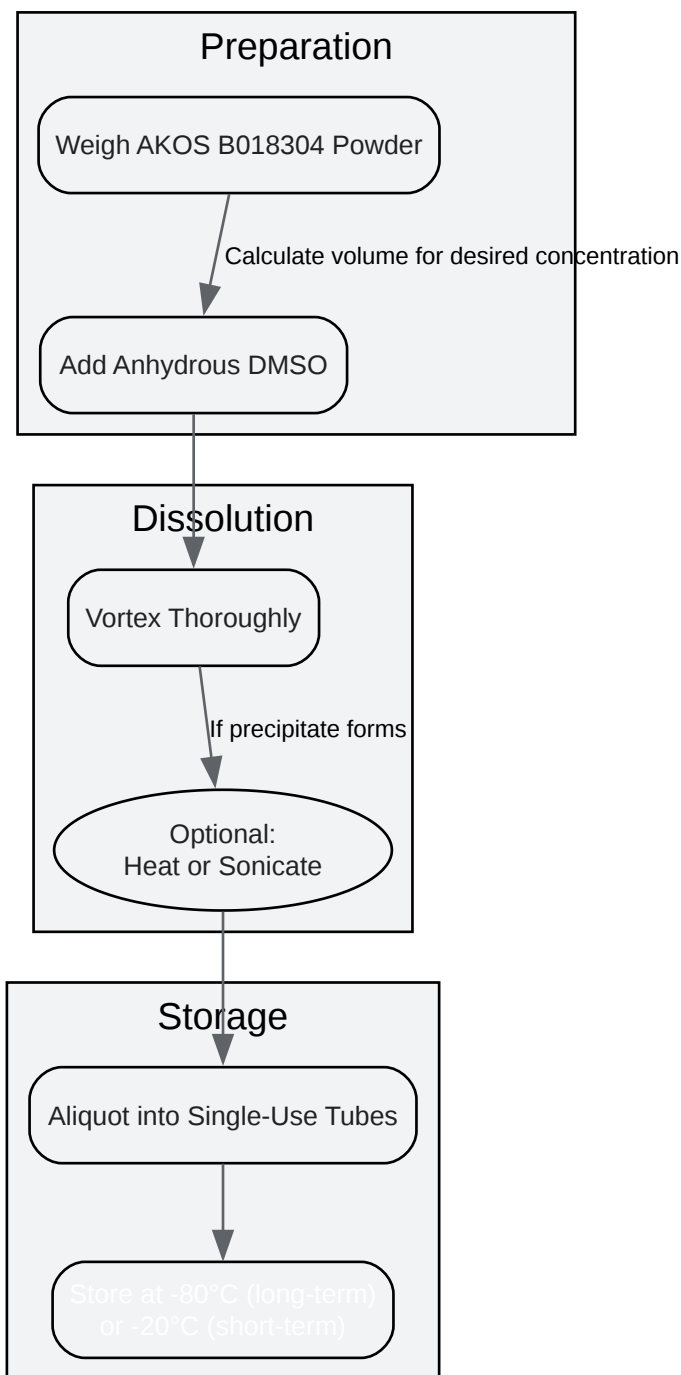
- **AKOS B018304**
- DMSO
- 20% SBE- β -CD in Saline

Procedure:

- Prepare a concentrated stock solution of **AKOS B018304** in DMSO (e.g., 25.8 mg/mL).
- Add 10% of the DMSO stock solution to 90% of the 20% SBE- β -CD in saline solution.
- Mix thoroughly to obtain a clear solution.
- This formulation also yields a solubility of ≥ 2.58 mg/mL (9.69 mM).[3]

Workflow for In Vitro Stock Solution Preparation

Workflow for Preparing AKOS B018304 In Vitro Stock Solution

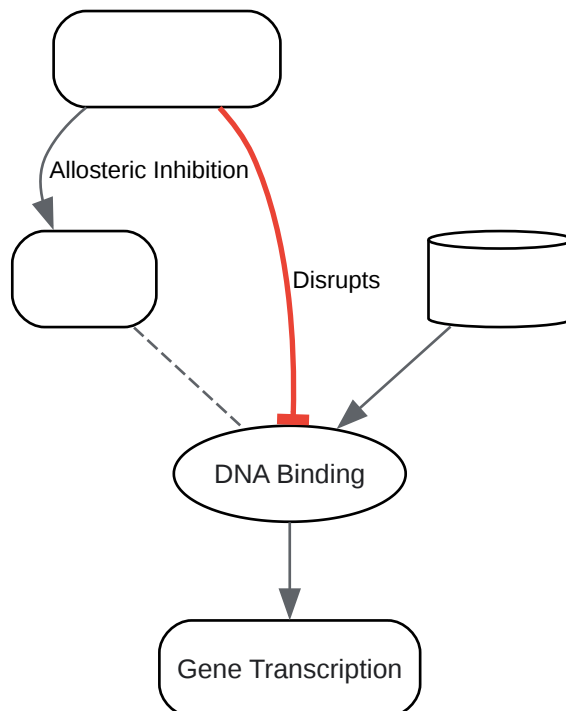


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Caption: Workflow for preparing **AKOS B018304** in vitro stock solution.

Mechanism of Action Diagram

Proposed Mechanism of Action of AKOS B018304



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